



# Application Notes and Protocols for Substance P Delivery in Rodent Studies

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Compound of Interest		
Compound Name:	[Pro9]-Substance P	
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### Introduction

Substance P (SP), an undecapeptide neurotransmitter of the tachykinin family, is a key mediator in pain transmission, neuroinflammation, and anxiety-related behaviors.[1][2] In rodent models, the precise delivery of Substance P is crucial for elucidating its physiological roles and for the preclinical assessment of novel therapeutics targeting the Substance P/neurokinin-1 receptor (NK1R) system. This document provides detailed application notes and experimental protocols for the most common methods of Substance P administration in rodent studies: intracerebroventricular (ICV) injection, intrathecal (IT) injection, systemic administration, and local microinjection into specific brain regions.

## Data Presentation: Quantitative Effects of Substance P Administration

The following tables summarize the quantitative outcomes of Substance P delivery through various methods in rodent models, providing a comparative overview of dosages and their effects.

Table 1: Effects of Intracerebroventricular (ICV) Injection of Substance P



Species	Dose	Injection Volume	Observed Effect	Reference
Mouse	0.625 μg	Not Specified	Induced reciprocal hindlimb scratching.	[3]
Mouse	Not Specified	Not Specified	Vigorous reciprocal hindlimb scratching and grooming behavior.	[4]
Rat	0.125, 0.5, 3.0 μg	Not Specified	Increased locomotion and rearing in the open-field test.	[5]
Rat	10 pmol	Not Specified	Anxiogenic-like effect in the elevated plus-maze test.	[6]
Female & Male Mice	Not Specified	Not Specified	Reduced time spent in open arms of the elevated plusmaze, indicating an anxiogenic-like profile.	[7]

Table 2: Effects of Intrathecal (IT) Injection of Substance P



Species	Dose	Injection Volume	Observed Effect	Reference
Rat	10 μg	10 μL followed by 10 μL saline flush	Decreased reaction time in the tail flick test.	[8][9]
Rat	10 μg	Not Specified	Immediate, strong bladder contraction.	[10]
Mouse	0.1 nmol	Not Specified	Induced scratching, biting, and licking behaviors.	[11][12]

Table 3: Effects of Systemic Administration of Substance P

Species	Route	Dose	Observed Effect	Reference
Mouse	Intraperitoneal (IP)	90 and 180 nM/kg	Prolonged paw- licking latency in the hot-plate test.	[13]

Table 4: Effects of Local Microinjection of Substance P

| Species | Brain Region | Dose | Injection Volume | Observed Effect | Reference | | :--- | :--- | :--- | :--- | :--- | | Rat | Medial Amygdala (MeA) | 0.1 and 1 pmol | Not Specified | Decreased time spent on the open arms of the elevated plus-maze. |[14][15] | | Rat | Ventral Tegmental Area (VTA) | 0.125, 0.5, 3.0  $\mu$ g | Not Specified | Augmented frequency and duration of hole-pokes in an exploratory behavior test. |[5] | | Mouse | Periaqueductal Gray (PAG) | Not Specified | Not Specified | Produced an anxiogenic effect. |[1] |

## Signaling Pathways and Experimental Workflows Substance P / NK1 Receptor Signaling Pathway

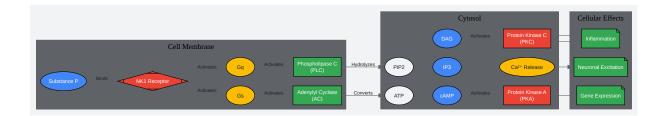




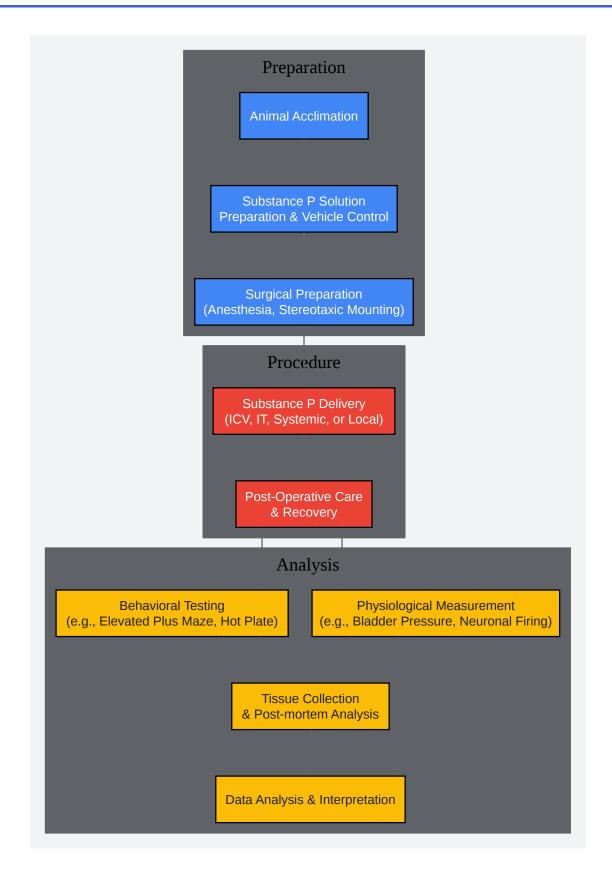


Substance P preferentially binds to the neurokinin-1 receptor (NK1R), a G protein-coupled receptor.[2] This interaction primarily activates Gq and Gs proteins, leading to a cascade of intracellular events.[2]









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